

Application Notes and Protocols for N3PT Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: N3PT

Cat. No.: B10762228

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Abstract

N3PT (N3-pyridyl thiamine) is a potent and selective inhibitor of transketolase (TK), a crucial enzyme in the pentose phosphate pathway.^{[1][2][3][4][5]} Its ability to disrupt cellular metabolism makes it a valuable tool for research in oncology and other areas. Proper preparation of an **N3PT** stock solution is critical for accurate and reproducible experimental results in cell culture applications. These application notes provide a detailed protocol for the preparation, storage, and handling of **N3PT** stock solutions.

Chemical Properties of N3PT

A summary of the key chemical properties of **N3PT** is provided in the table below.

Property	Value	Reference
Synonyms	N3-pyridyl thiamine	^{[1][5]}
CAS Number	13860-66-7	^{[1][2][4]}
Molecular Formula	C13H19Cl2N3OS	^{[1][2][6]}
Molecular Weight	336.28 g/mol	^{[1][2][6]}
Appearance	Light yellow to yellow solid	^[1]

Solubility and Storage

Proper dissolution and storage are paramount to maintaining the stability and activity of the **N3PT** stock solution.

Parameter	Recommendation	Reference
Solvent	DMSO (Dimethyl sulfoxide)	[1] [2]
Solubility in DMSO	2.86 mg/mL (8.50 mM)	[1] [2]
Stock Solution Storage	Aliquot and store at -20°C or -80°C	[1] [4]
Short-term Stability (-20°C)	Up to 1 month	[1] [7]
Long-term Stability (-80°C)	Up to 6 months	[1]

Experimental Protocol: Preparation of a 10 mM **N3PT** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N3PT** in DMSO.

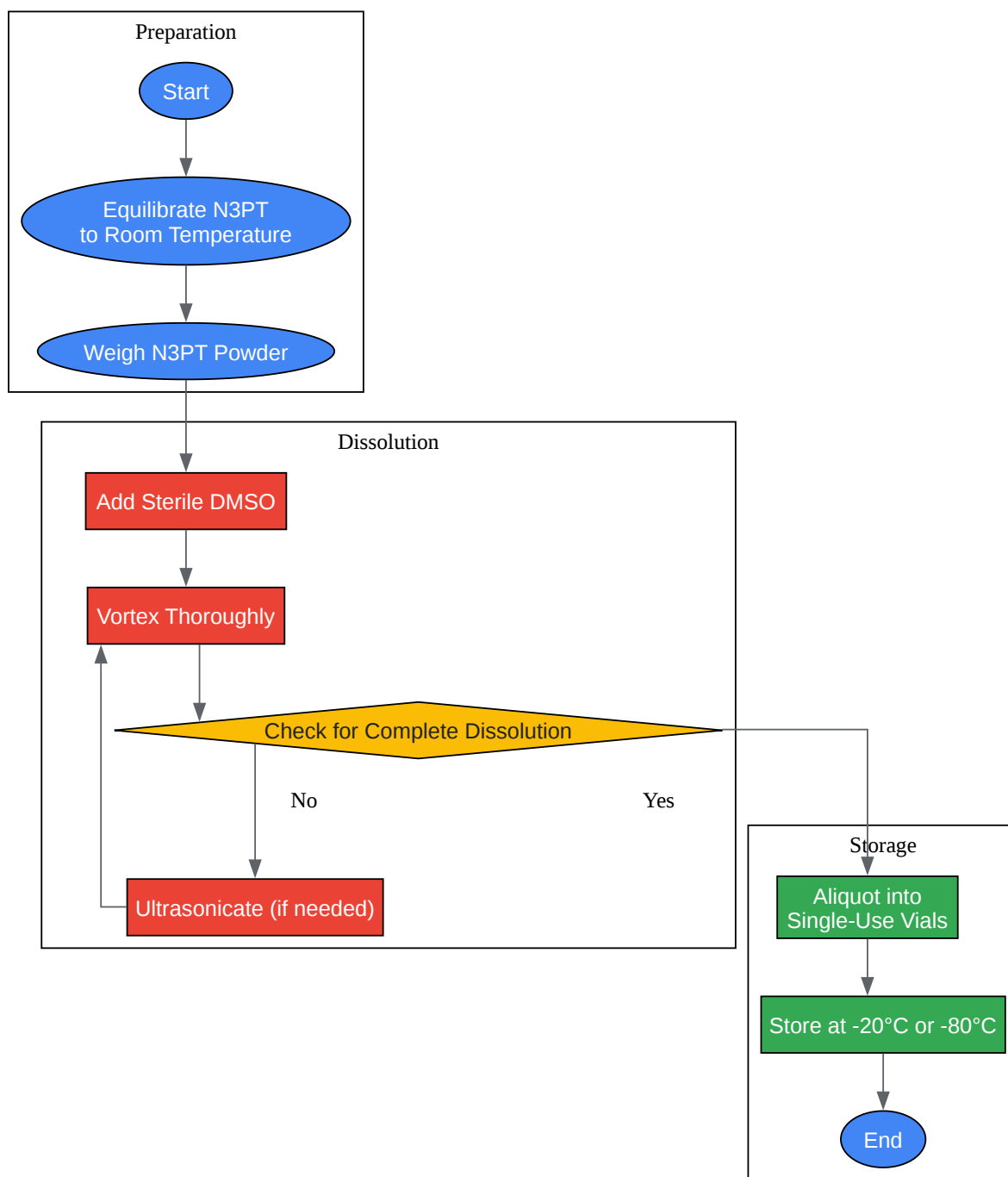
Materials:

- **N3PT** powder
- Sterile, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), allow the **N3PT** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **N3PT** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.36 mg of **N3PT** (Molecular Weight = 336.28 g/mol).
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the vial containing the **N3PT** powder. To continue the example, add 1 mL of DMSO to the 3.36 mg of **N3PT**.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for short intervals until the solution is clear.^{[1][2]} Note that hygroscopic DMSO can impact solubility, so using a fresh, unopened bottle is recommended.^[1]
- Aliquoting: Once the **N3PT** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This practice minimizes freeze-thaw cycles which can degrade the compound.^[1]
- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^[1] Ensure the vials are tightly sealed to prevent moisture absorption.^[1]

Experimental Workflow

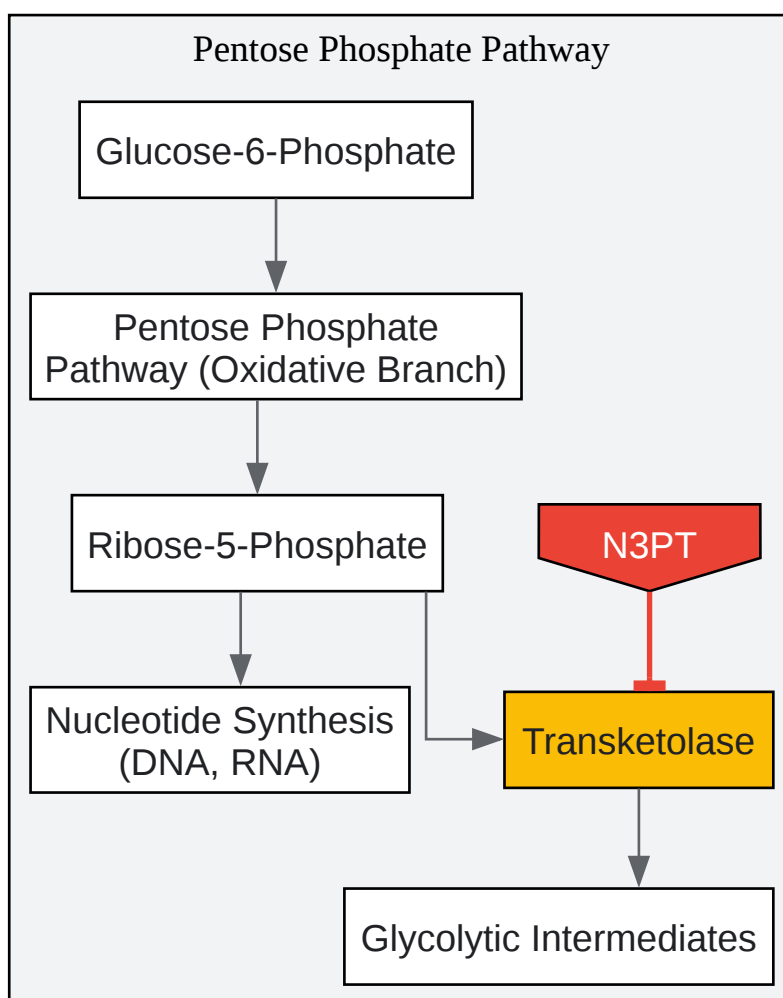


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Caption: Workflow for preparing **N3PT** stock solution.

N3PT Signaling Pathway Inhibition

N3PT functions by inhibiting transketolase, a key enzyme in the non-oxidative branch of the pentose phosphate pathway (PPP). This pathway is vital for the synthesis of ribose-5-phosphate, a precursor for nucleotides, and NADPH, which is essential for reductive biosynthesis and antioxidant defense. By blocking transketolase, **N3PT** disrupts these critical cellular processes.



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Caption: **N3PT** inhibits the Transketolase enzyme in the Pentose Phosphate Pathway.

Cell Culture Applications

To use the **N3PT** stock solution in cell culture, it should be diluted from the concentrated stock into the cell culture medium to achieve the desired final working concentration. It is crucial to perform a dose-response experiment (kill curve) to determine the optimal concentration for your specific cell line and experimental setup. The final concentration of DMSO in the culture medium should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

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